

Technical Guide: Synthesis of 1-[(4-Chlorophenyl)sulfonyl]piperidine-4-carbohydrazide

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Compound of Interest

Compound Name:	1-[(4-Chlorophenyl)sulfonyl]piperidine-4-carbohydrazide
CAS No.:	332400-85-8
Cat. No.:	B1269053

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Executive Summary

This technical guide details the synthesis pathway for **1-[(4-Chlorophenyl)sulfonyl]piperidine-4-carbohydrazide**, a pharmacophore combining a sulfonamide moiety with a piperidine-hydrazide core.^[1] This scaffold is highly relevant in medicinal chemistry, particularly in the development of Carbonic Anhydrase (CA) inhibitors, anticancer agents (targeting MMPs or specific kinases), and antimicrobial compounds.

The synthesis follows a convergent, two-step protocol starting from commercially available ethyl isonipecotatate (ethyl piperidine-4-carboxylate).^[1] The pathway is designed for high yield and purity, utilizing standard nucleophilic substitution followed by hydrazinolysis.

Part 1: Retrosynthetic Analysis & Strategy

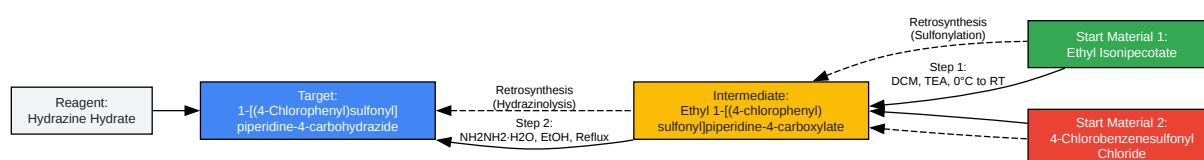
The target molecule can be deconstructed into two primary precursors via a hydrazinolysis disconnection and a sulfonamide formation disconnection.

Strategic Disconnections

- C-N Bond Formation (Hydrazide): The terminal hydrazide group (-CONHNH) is generated from the corresponding ethyl ester precursor via nucleophilic acyl substitution with hydrazine hydrate.^[1]
- S-N Bond Formation (Sulfonamide): The sulfonyl group is introduced to the piperidine nitrogen via nucleophilic attack of the secondary amine on 4-chlorobenzenesulfonyl chloride.^[1]

Pathway Visualization

The following diagram illustrates the logical retrosynthetic breakdown and forward synthesis flow.



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Caption: Retrosynthetic analysis and forward synthesis of the target sulfonamide-hydrazide scaffold.

Part 2: Detailed Experimental Protocols

Step 1: N-Sulfonylation of Ethyl Isonipeccotatate^[1]

Objective: Selective functionalization of the piperidine nitrogen. Reaction Type: Nucleophilic Substitution (S

2 at Sulfur).[1]

Materials

- Ethyl isonipecotate (Ethyl piperidine-4-carboxylate): 10.0 mmol (1.57 g)[1]
- 4-Chlorobenzenesulfonyl chloride: 11.0 mmol (2.32 g)[1]
- Triethylamine (TEA): 15.0 mmol (2.1 mL) [Alternative: Pyridine or K

CO

][1]

- Dichloromethane (DCM): 50 mL (Anhydrous)

Protocol

- Preparation: Dissolve ethyl isonipecotate (1.57 g) and TEA (2.1 mL) in anhydrous DCM (40 mL) in a round-bottom flask equipped with a magnetic stir bar.
- Addition: Cool the solution to 0°C using an ice bath. Dissolve 4-chlorobenzenesulfonyl chloride (2.32 g) in DCM (10 mL) and add it dropwise to the reaction mixture over 15 minutes.
 - Expert Insight: Slow addition at low temperature prevents exotherms and minimizes side reactions, although sulfonyl chlorides are generally chemoselective for the amine over the ester.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature (25°C) for 4–6 hours. Monitor progress via TLC (System: Hexane/EtOAc 3:1). The starting amine spot should disappear.
- Work-up:
 - Wash the organic layer successively with 1N HCl (2 x 20 mL) to remove unreacted amine/TEA.[1]
 - Wash with saturated NaHCO

(2 x 20 mL) to remove acidic byproducts.[1]

- Wash with brine (20 mL).[1]
- Isolation: Dry the organic layer over anhydrous Na

SO

, filter, and concentrate under reduced pressure (rotary evaporator).

- Purification: The crude product (Ethyl 1-[(4-chlorophenyl)sulfonyl]piperidine-4-carboxylate) is typically a white to off-white solid.[1] If necessary, recrystallize from Ethanol/Hexane.

Expected Yield: 85–95% Key Characterization (Intermediate):

- MS (ESI):m/z 332.0 [M+H]

[1]

Step 2: Hydrazinolysis to Carbohydrazide

Objective: Conversion of the ethyl ester to the hydrazide functional group. Reaction Type: Nucleophilic Acyl Substitution.[1]

Materials

- Intermediate (from Step 1): 5.0 mmol (1.66 g)
- Hydrazine Hydrate (80% or 98%): 25.0 mmol (Excess, ~1.5 mL)[1]
- Ethanol (Absolute): 30 mL

Protocol

- Dissolution: Dissolve the intermediate ester (1.66 g) in absolute ethanol (30 mL) in a round-bottom flask.
- Addition: Add hydrazine hydrate (1.5 mL) dropwise to the solution at room temperature.
 - Expert Insight: A large excess (5–10 eq) of hydrazine is crucial to prevent the formation of the dimer (di-acyl hydrazine), where two ester molecules react with one hydrazine.

- Reflux: Equip the flask with a reflux condenser and heat the mixture to reflux (approx. 78°C) for 6–12 hours.
 - Monitoring: TLC (System: CHCl₃/MeOH 9:1) will show the conversion of the non-polar ester to the highly polar hydrazide (low R_f).
- Work-up:
 - Cool the reaction mixture to room temperature. Often, the product precipitates upon cooling.
 - If precipitation occurs: Filter the solid and wash with cold ethanol and diethyl ether.
 - If no precipitation: Concentrate the solvent to ~5 mL under reduced pressure, add cold water (20 mL), and scratch the flask to induce crystallization.
- Purification: Recrystallize the crude solid from Ethanol to obtain pure crystals.

Expected Yield: 75–85% Appearance: White crystalline solid.^[1]

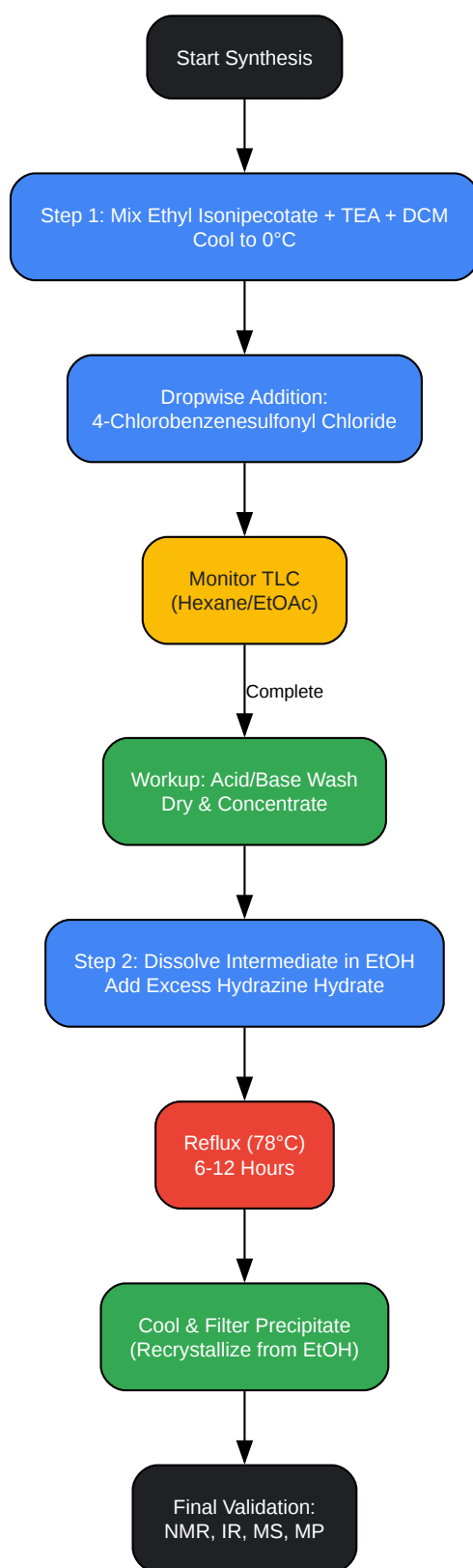
Part 3: Characterization & Data Analysis^[2]

The final product, **1-[(4-Chlorophenyl)sulfonyl]piperidine-4-carbohydrazide**, must be validated using spectroscopic methods.^[1]

Technique	Expected Signal / Data	Structural Assignment
Melting Point	200–205°C (Typical range for sulfonamide hydrazides)	Purity check
IR (KBr)	3300–3200 cm	NH, NH
	(Doublet)	(Hydrazide)
	1660–1640 cm	C=O[1] (Amide I)
1340, 1160 cm	S=O[1] (Sulfonamide asymmetric/symmetric)	
H NMR	9.0–9.2 (s, 1H)	-CONH- (Amide proton)
(DMSO-d)	7.7–7.8 (d, 2H), 7.6–7.7 (d, 2H)	Aromatic protons (4-Cl-Phenyl)
4.2–4.3 (s, 2H)	-NH (Amino protons)	
3.5–3.6 (d, 2H), 2.4–2.5 (t, 2H)	Piperidine ring protons (N-adjacent)	
2.0–2.1 (m, 1H)	Piperidine CH (C4)	
MS (ESI)	m/z 318.0 / 320.0 (3:1 ratio)	[M+H] (Chlorine isotope pattern)

Part 4: Workflow Visualization

The following diagram outlines the operational workflow, highlighting critical decision points and safety checks.



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Caption: Operational workflow for the synthesis of **1-[(4-Chlorophenyl)sulfonyl]piperidine-4-carbohydrazide**.

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